

Application Notes and Protocols for the Analytical Separation of Uranium-236

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Compound of Interest

Compound Name: Uranium-236

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These application notes provide a detailed overview of analytical techniques for the separation of **Uranium-236** (^{236}U) from other uranium isotopes. Due to the identical chemical properties of isotopes, physical methods are predominantly employed for their separation. This document focuses on a historically significant and effective method, electromagnetic isotope separation, for which a detailed protocol is available. Other modern analytical techniques, primarily used for the measurement of ^{236}U , are also discussed.

Electromagnetic Isotope Separation of Uranium-236

Electromagnetic Isotope Separation (EMIS) is a technique that utilizes the mass difference between isotopes to separate them in a magnetic field. This method was successfully used to enrich ^{236}U from neutron-irradiated uranium.^[1]

Experimental Protocol: Electromagnetic Separation of Irradiated Uranium

This protocol is based on the process described in the Oak Ridge National Laboratory report ORNL-1169.^[1]

1. Feed Material Preparation:

- Start with neutron-irradiated uranium metal. This irradiation process increases the concentration of ^{236}U through neutron capture by ^{235}U .
- Chemically process the irradiated uranium to convert it into a suitable feed material for the ion source of the mass separator. Uranium tetrachloride (UCl_4) is a commonly used form.

2. Ion Source and Acceleration:

- Introduce the uranium tetrachloride into the ion source of the electromagnetic separator.
- Vaporize and ionize the UCl_4 to create a beam of positively charged uranium ions.
- Extract the uranium ions from the source and accelerate them through a high-voltage electric field.

3. Isotope Separation in Magnetic Field:

- Direct the accelerated ion beam into a large vacuum chamber placed within a strong, uniform magnetic field.
- The magnetic field forces the ions to travel in semicircular paths. The radius of these paths is dependent on the mass-to-charge ratio of the ions.
- Lighter isotopes, such as ^{235}U , will have a smaller radius of curvature compared to heavier isotopes like ^{238}U . ^{236}U , with an intermediate mass, will follow a path between that of ^{235}U and ^{238}U .

4. Collection:

- Position collectors at the focal point of the semicircular paths for each isotope.
- The separated ion beams of ^{235}U , ^{236}U , and ^{238}U are captured in these individual collectors.
- The process can be run in multiple stages to achieve higher isotopic purity.

5. Product Recovery and Analysis:

- Chemically recover the collected uranium isotopes from the collectors.
- Analyze the isotopic composition of the collected fractions using mass spectrometry to determine the final enrichment of ^{236}U .

Quantitative Data: Electromagnetic Separation of Uranium-236

The following table summarizes the results obtained from the electromagnetic separation of neutron-irradiated uranium as documented in ORNL-1169.[1]

Product Fraction	Isotopic Abundance of ^{236}U (%)	Mass of Uranium Recovered (mg)
Highly Enriched ^{236}U	95	1800
By-product 1	25	22000
By-product 2 (enriched in ^{235}U)	Not specified	1100000 (99.7% ^{235}U)

Other Analytical Techniques Relevant to Uranium-236

While direct, preparative separation of ^{236}U using other methods is not well-documented in publicly available literature, several analytical techniques are crucial for its quantification and can achieve some degree of isotopic separation, primarily for analytical purposes.

Mass Spectrometry Techniques

Modern mass spectrometry techniques offer high sensitivity and precision for the measurement of uranium isotopes, including the minor isotope ^{236}U . While primarily analytical, these instruments separate isotopes based on their mass-to-charge ratio.

- Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS): This technique is widely used for precise and accurate measurement of uranium isotope ratios.[2][3][4] It can be used to determine the isotopic composition of uranium samples after they have been purified from their matrix using techniques like ion exchange chromatography.[2][3][4][5]
- Accelerator Mass Spectrometry (AMS): AMS is an ultra-sensitive technique capable of detecting very low concentrations of long-lived radionuclides, including ^{236}U . [5] It is often used for environmental and nuclear safeguards applications where the amount of ^{236}U is extremely small.

Note: For both MC-ICP-MS and AMS, the initial "separation" step involves the chemical purification of uranium from the sample matrix, not the separation of uranium isotopes from each other. The isotopic separation occurs within the mass spectrometer itself for analytical measurement.

Chromatographic Techniques

Chromatographic methods for uranium isotope separation have been explored, but they generally exhibit very small separation factors, making them challenging for significant enrichment of minor isotopes like ^{236}U in a single pass.

- Ion-Exchange Chromatography: Research has been conducted on the use of anion-exchange resins for the separation of uranium isotopes.[4] The separation is based on small differences in the chemical equilibrium of the isotopes between the stationary resin phase and the mobile eluent phase. Continuous annular chromatography has been proposed as a more efficient method for this type of separation.[4]

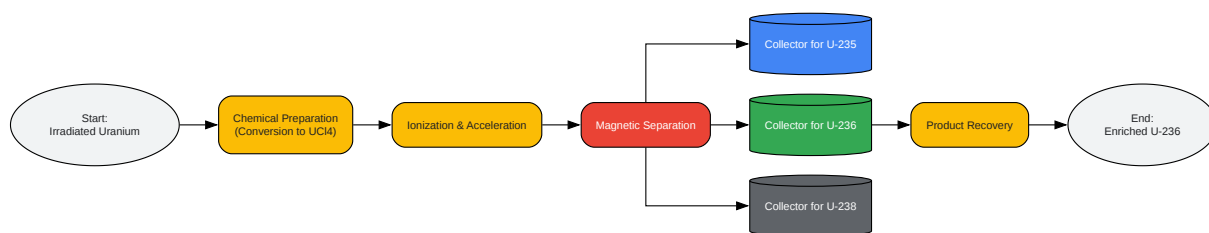
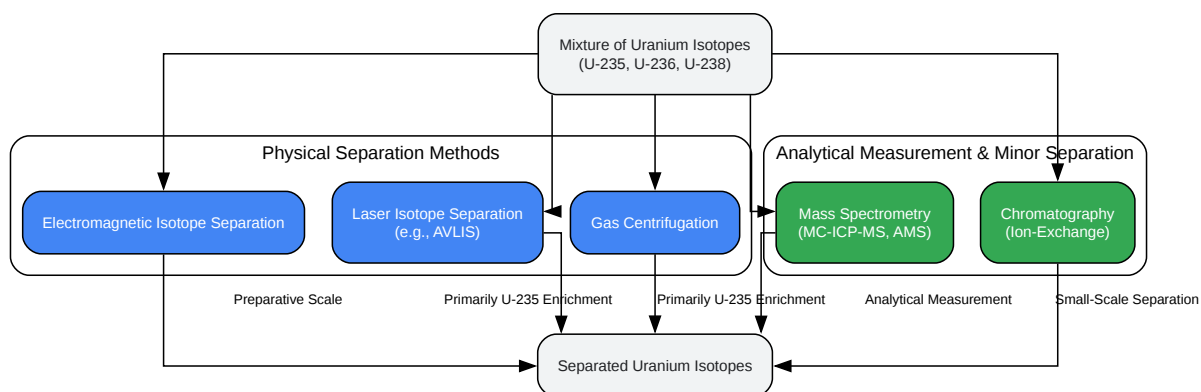
Laser-Based Techniques

Laser Isotope Separation (LIS) methods are designed for large-scale enrichment of uranium, primarily focusing on increasing the concentration of fissile ^{235}U .

- Atomic Vapor Laser Isotope Separation (AVLIS): This method uses lasers tuned to selectively ionize ^{235}U atoms from a vaporized uranium stream.[6][7][8] The ionized ^{235}U is then separated using an electric field. In principle, the lasers could be tuned to selectively ionize ^{236}U , but detailed protocols for this specific application are not readily available.

Visualizations

Logical Relationship of Uranium Isotope Separation Techniques



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